

## Acid Orange 74: A Comprehensive Guide

Author: BenchChem Tech

### Compound of Interest

Compound Name: Acidorange74

Cat. No.: B158478

**Abstract:** This technical guide provides a detailed exploration of Acid Orange 74 (C.I. 18745), a significant member of the metal-complex monoazo dye family. It covers the synthesis, properties, and applications of this dye, including its subsequent metallization. Furthermore, it establishes a comprehensive framework for the structural and spectral characterization of the synthesized complex using Nuclear Magnetic Resonance (NMR) Spectroscopy. The causality behind experimental choices, self-validating protocols, and practical applications are discussed to provide a thorough understanding of the dye's behavior and use.

### Introduction to Acid Orange 74

Acid Orange 74, identified by the Colour Index number 18745 and CAS number 10127-27-2, is a pre-metallized acid dye.<sup>[1]</sup> Its molecular structure is characterized by a structural feature that imparts superior properties to the dye, most notably high lightfastness, making it highly valuable for specific industrial applications such as wool and silk, as well as polyamides like nylon.<sup>[1][2]</sup> It also finds applications in coloring leather and anodized aluminum.<sup>[1][4]</sup>

|                   |
|-------------------|
| Identifier        |
| C.I. Name         |
| C.I. Number       |
| CAS Number        |
| Molecular Formula |
| Molecular Weight  |
| Chemical Class    |

### Synthesis Pathway: A Three-Stage Protocol

The synthesis of azo dyes is a cornerstone of organic chemistry, proceeding through a well-established two-step reaction sequence, followed by a crucial third step to ensure the stability of reactive intermediates and maximize yield.

#### Stage 1: Diazotization of the Aromatic Amine

The synthesis begins with the conversion of a primary aromatic amine into a highly reactive diazonium salt. This process, known as diazotization, involves the reaction of the amine with sodium nitrite and a strong mineral acid.

- Starting Amine: 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid.<sup>[2][4]</sup>
- Reagents: Sodium nitrite ( $\text{NaNO}_2$ ) and a strong mineral acid (e.g., hydrochloric acid,  $\text{HCl}$ ).<sup>[6]</sup>

**Causality:** The reaction is performed at a low temperature, typically between 0-5 °C. This is a critical parameter because diazonium salts are thermally unstable and can decompose to generate the necessary nitrous acid from sodium nitrite and to maintain a pH that favors the formation and stability of the diazonium cation.<sup>[6]</sup>

Experimental Protocol: Diazotization

- Prepare a solution of 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid in water containing concentrated hydrochloric acid.
- Cool this solution to 0-5 °C in an ice-water bath with continuous stirring.
- Separately, prepare an aqueous solution of sodium nitrite.

- Slowly add the sodium nitrite solution dropwise to the chilled amine solution, ensuring the temperature does not rise above 5 °C.[7]
- Continue stirring for an additional 15-20 minutes after the addition is complete to ensure the reaction proceeds to completion. The resulting solution

## Stage 2: Electrophilic Aromatic Substitution (Azo Coupling)

The newly formed diazonium salt is a weak electrophile that reacts with an electron-rich "coupling agent" to form the stable azo compound. This is a c

- Coupling Agent: 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one.[2][4]

Causality: The coupling agent must be an activated aromatic compound, typically a phenol, naphthol, or, in this case, a pyrazolone derivative, which p derivatives is typically faster under mildly alkaline conditions, which deprotonates the hydroxyl group, making the ring system even more nucleophilic.

Experimental Protocol: Azo Coupling

- In a separate vessel, dissolve 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one in a dilute aqueous alkaline solution (e.g., sodium hydroxide or sodium carbonate).
- Cool this solution to 0-5 °C in an ice-water bath.
- Slowly add the previously prepared cold diazonium salt solution to the coupling agent solution with vigorous stirring.[7]
- An immediate color change and the formation of a precipitate should be observed, indicating the formation of the azo dye.
- Maintain the low temperature and continue stirring for 30-60 minutes to ensure complete coupling.[7]

## Stage 3: Metallization with Chromium

To produce the final Acid Orange 74, the azo dye intermediate is converted into a stable chromium complex. This chelation enhances the dye's fastness.

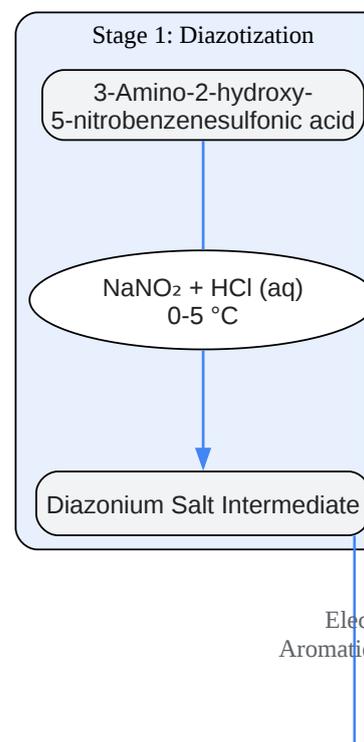
Causality: The azo dye molecule contains functional groups (hydroxyl, azo nitrogen) positioned to act as ligands, forming strong coordinate bonds with

Experimental Protocol: Metallization

- The crude azo dye from Stage 2 is suspended in an aqueous solution.
- A chromium source (e.g., a chromium salt) and a complexing agent like formic acid are added.
- The mixture is heated, for instance at 130 °C for several hours, to facilitate the formation of the chrome complex.[2][4][10]
- Upon completion, the reaction mixture is cooled, and the final metal-complex dye is isolated.

## Purification

The synthesized dye often contains inorganic salts and unreacted starting materials. Purification is typically achieved by "salting out," where the addition of a salt solution to remove impurities, and dried. For higher purity, techniques like recrystallization or column chromatography may be employed.[12]

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Caption: Synthesis workflow for Acid Orange 74 dye.

## Structural and Spectral Characterization

Confirming the identity and purity of the synthesized Acid Orange 74 is a critical self-validating step. A multi-technique approach provides the most co

### UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is used to analyze the electronic transitions within the dye molecule. The extended conjugated system of aromatic rings connect is typically recorded in a suitable solvent (e.g., water or ethanol), and the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) is determined. This value is a k

## Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is an indispensable tool for identifying the functional groups present in the synthesized molecule.<sup>[14]</sup> A sample of the dry dye powder

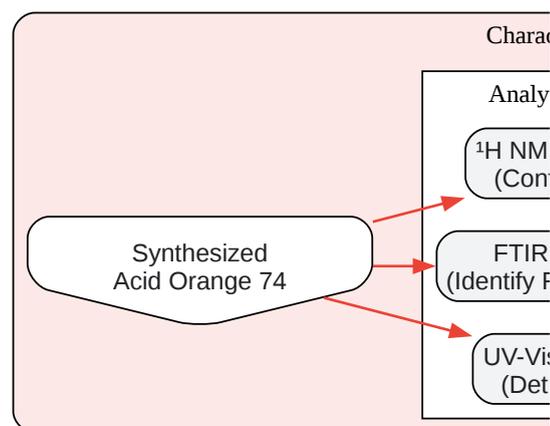
Expected Characteristic FTIR Absorption Bands

| Wavenumber (cm <sup>-1</sup> ) | Vibrational Mode                 |
|--------------------------------|----------------------------------|
| 3400-3200 (broad)              | O-H stretch                      |
| ~1600, ~1480                   | C=C stretch                      |
| ~1670                          | C=O stretch                      |
| ~1520, ~1350                   | N-O asymmetric/symmetric stretch |
| ~1450                          | N=N stretch                      |
| ~1180, ~1040                   | S=O asymmetric/symmetric stretch |

Note: The N=N stretch is often weak and can be difficult to definitively assign as it may overlap with aromatic C=C stretching vibrations.

## Nuclear Magnetic Resonance (<sup>1</sup>H NMR) Spectroscopy

<sup>1</sup>H NMR spectroscopy provides detailed information about the chemical environment of hydrogen atoms in the molecule, allowing for an unambiguous assignment of protons, the methyl group protons, and any other protons present, with chemical shifts and splitting patterns characteristic of the Acid Orange 74 structure.



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Caption: Workflow for the analytical characterization of Acid Orange 74.

## Applications and Safety

### Key Applications

As a metal-complex dye, Acid Orange 74 exhibits excellent fastness properties, making it suitable for applications where durability to light and washing is required.

- Textiles: Primarily used for dyeing wool, silk, and polyamide fibers.<sup>[1][2]</sup>
- Leather: Employed in leather finishing.<sup>[3][15][16]</sup>
- Other Industrial Uses: Used in wood stains, printing inks, and the coloring of anodized aluminum.<sup>[2][3][15]</sup>

### Safety and Handling

Proper laboratory safety protocols must be observed during the synthesis and handling of Acid Orange 74 and its precursors.

- Personal Protective Equipment (PPE): Safety goggles, chemical-resistant gloves, and a lab coat are mandatory.[17]
- Ventilation: All procedures should be performed in a well-ventilated chemical fume hood to avoid inhalation of dust or vapors.[17]
- Handling: Avoid contact with skin and eyes. Minimize dust generation. In case of contact, flush the affected area with copious amounts of water.[17]

## References

- World dye variety. (2012, May 28). Acid Orange 74. Retrieved from dye|World dye variety. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFvbtZNgMcmnKXdWC6lJYGAFZVjQwwlwyGLo8rVYD0RY4bM0DXxZh\_FfXXHEcWYOOenZpGhhvYWPZHLmdmifUgPjs2Zppqmc]
- Vibzz Lab. (2020, March 18). Orange II (Acid Orange 7) azo dye Synthesis [Video]. YouTube. [https://vertexaisearch.cloud.google.com/grounding-a-BAYuzUVagrJFbybGaXIPjgRSZZ3xP9YTo=]
- The Chinese University of Hong Kong, Education and Manpower Bureau, & Hong Kong Examinations and Assessment Authority. Experiment 8 Syr redirect/AUZIYQHEH30iL7jxRGPCAmAUMjQkQ0gudgk\_9YJY5lFGGCUzLIUKEM-Yv4nvUUCr3D5uqzAlnrUmPtZSGuGtMfidAjcV2Jlz83Yv0-D2fA
- ChemicalBook. (2024, December 18). ACID ORANGE 74 | 10127-27-2. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF\_yCAUYGVxZVsPZktPfwYqj8-yT\_N35c5bgCgFMS2QmwUyzN-wQRfdOHafiqnU\_B0lg==]
- ChemicalBook. (2025, December 31). ACID ORANGE 74 | 10127-27-2. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEV\_nuAZWwviQhXQzd4h\_tUizBqCcvJ5Js7mL9jbp2fwB28DaeNNk1WP0kPvWgB1bp3P6CS70DjGdetWPYwKTmmueRL-Z73zmU8eT\_j7-gOfwcltThZI
- Unknown. The Synthesis of Azo Dyes. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGWIRRGY7iyTC\_5lcs\_F-8Ka5BE4ECjo1QU3VyZ102BQ\_aqAsS8Z93pRkas7cIEA3IW0VcljUQthbzqLYLx\_Ej3FqZQ59a2ITEhmcmhizwNW]
- Emperor Chem. Acid Orange 74. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGEWpW8ZBmecOHwF1i-rteOWeYesR.
- Pylam Dyes. ACID-ORANGE-74-10127-27-2. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGC5vk\_7YnL9GMZv\_bHAq9KwJLSzSLbHFvfaKHwD468QVnfoSI9ED5jre4WakwTqevkE9xtpsvncMOP\_DHTblqg6nDg1CTwkrRH6Na4c3M5to4SPwwekZ7GrvyHL4kF38GbzA
- Lubs, H. A. (1919). A Method for the Purification of Certain Azo Dyes. Journal of Industrial & Engineering Chemistry. [https://vertexaisearch.cloud.gS2g0AijRQDVk\_V6YBweNNnIn2wZGe5l43ekYBnlvMSqtqMbgCY-IGYEAx-FwpxDPh5dgyXpJy5beg==]
- Emperor Industry Limited. (2014, May 10). Acid Orange 74 Material Safety Data Sheet (MSDS). [https://vertexaisearch.cloud.google.com/groundin5rbsbwGOnpJN2XeDTIHVqkA2zM8VSiYKAyYh-qB7RqAjFWH-0=]
- Textile Learner. (2021, October 9). Metal Complex Dyes: Properties, Classification and Uses. [https://vertexaisearch.cloud.google.com/grounding-a-r5flzGdnY5M5CfPG96amyPVXmHGDo3kyrIdefGjlmX29rsAXcwBhRlroT1kFVWVpBdmCCzDqxNeGu6FV85TSNriQ7pb0N01j16BpsQPLnSjQ0=]
- ResearchGate. Acid Orange 7 concentration (measured by UV-vis spectroscopy) decrease... [Diagram]. [https://vertexaisearch.cloud.google.com/(yxpw9VYdkAdoTWwQu4BpncE4YG50\_2kz9BSQyR\_PQHt7algYLYtLoUATphfvXZ6rgvgSzbXbsgl1qahprSKd3rnHUth8zqukZcxc4oGBAFS6My\_s
- Wikipedia. Azo coupling. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEilnQMKMKoWiOntsFDhHKFrbsqssXM9PWQSV
- Unite Star. (2018, April 9). Industrial Dying and Coating with a Metal Complex Dye. Medium. [https://vertexaisearch.cloud.google.com/grounding-aJMapewgz3c4erg3uxivkeL\_LrhNXGGpMfMITk5LVYIAfKZ4DqmQ3Svkj7b9fexeSk-CifwZAC7tKTZgD2Wg-yMSd-9Lzfg3rGDDGejQMvYBcHIV7Qkl
- MDPI. (2022). Synthesis, Purification, Characterization, and ABTS Antioxidant Evaluation of Novel Azo Dyes. [https://vertexaisearch.cloud.google.cVrwVFimMWjAbT9N3ZPCYqkGXhN2OSgVDD1d300KxOAOHivNxtj\_fvFTjTj7Y8WoOy5z8bspf1kkBxob\_WjEV96FS19VbWzPEg=]
- Semantic Scholar. Application of FTIR spectroscopy and multivariate calibration for determination of Acid Orange 7 and Sudan II in blusher product akughNIGMIhDcs1szZ-cq8QOobHcp9Bm\_MveK24ZHSdwwYPU6iPaxnOwe7Ed0jxHT9IWo1JzejeGGxayEI8bWdZHS3dpEe5d2EFDvVP3UW7IE0
- Organic Chemistry Portal. Diazotisation. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHizJmA6nXe5i4ss5LzOAGlwliMMqYgmQe4Q0LnKOjb5rYvs=]
- Panchmahal Dyestuff Industries. Metal Complex Dyes. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQG3K-XmkSm7Jajo4gColtRy0jM6Jk2lqSix6gbuHVskWNTdGJ0yP8AzeH1g4EsdJ\_DMurPXkMk6HvGFT5qW9Ypyjav490oRXiDU4g1AH4OjeMrHzE4\_H8

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## Sources

1. pylamdyes.com [pylamdyes.com]
2. worlddyevariety.com [worlddyevariety.com]
3. textilelearner.net [textilelearner.net]
4. ACID ORANGE 74 | 10127-27-2 [chemicalbook.com]

- 5. Acid Orange 74 - Acid Orange GEN - Acid Complex Orange GEN from Emperor Chem [emperordye.com]
- 6. Diazotisation [organic-chemistry.org]
- 7. cuhk.edu.hk [cuhk.edu.hk]
- 8. m.youtube.com [m.youtube.com]
- 9. Azo coupling - Wikipedia [en.wikipedia.org]
- 10. ACID ORANGE 74 | 10127-27-2 [chemicalbook.com]
- 11. pubs.acs.org [pubs.acs.org]
- 12. mdpi.com [mdpi.com]
- 13. researchgate.net [researchgate.net]
- 14. semanticscholar.org [semanticscholar.org]
- 15. medium.com [medium.com]
- 16. Metal Complex Dyes – PANCHMAHAL DYESTUFF INDUSTRIES [panchmahaldyestuff.com]
- 17. emperordye.com [emperordye.com]
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